

# Technical Guide: (4-Fluorotetrahydro-2H-pyran-4-YL)methanol

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## Compound of Interest

**Compound Name:** (4-Fluorotetrahydro-2H-pyran-4-YL)methanol

**Cat. No.:** B592468

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CAS Number: 883442-46-4

Prepared for: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol**, a key building block in medicinal chemistry.

## Chemical Identity and Properties

**(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** is a fluorinated heterocyclic alcohol. The introduction of a fluorine atom can significantly alter the physicochemical and pharmacological properties of a molecule, often leading to improved metabolic stability, binding affinity, and lipophilicity.

## Quantitative Data Summary

Property	Value	Source
CAS Number	883442-46-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C6H11FO2	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	134.15 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Liquid (at 20°C)	<a href="#">[6]</a>
Purity	≥98% (typical)	<a href="#">[6]</a>
Long-Term Storage	Store in a cool, dry place	<a href="#">[6]</a>

For comparative purposes, selected properties of the non-fluorinated analog, (Tetrahydro-2H-pyran-4-YL)methanol (CAS: 14774-37-9), are provided below.

Property	Value	Source
Molecular Formula	C6H12O2	<a href="#">[7]</a>
Molecular Weight	116.16 g/mol	<a href="#">[7]</a>
Appearance	Colorless liquid	<a href="#">[7]</a>
Boiling Point	110 °C at 20 mmHg	<a href="#">[8]</a>
Flash Point	98 °C	<a href="#">[8]</a>
Specific Gravity	1.04 g/cm³ (at 20°C)	<a href="#">[8]</a>
Refractive Index	1.46	<a href="#">[8]</a>

## Synthesis and Experimental Protocols

The synthesis of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** has been described in the patent literature, where it is used as an intermediate in the preparation of apoptosis-inducing agents.[\[7\]](#) The key step involves the reduction of a ketone precursor.

### Experimental Protocol: Synthesis of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol**

This protocol is adapted from the procedure described for "Compound 37C" in patent US11369599B2.<sup>[7]</sup>

Reaction Scheme:



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Caption: Synthesis of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol**.

Materials:

- 4-Fluorotetrahydro-2H-pyran-4-carbaldehyde (Compound 37B)
- 2-Propanol
- Water
- Sodium borohydride (NaBH<sub>4</sub>)
- Acetone

Procedure:

- A solution of 4-Fluorotetrahydro-2H-pyran-4-carbaldehyde (11.7 g, 74 mmol) in 2-propanol (150 ml) and water (37.5 ml) is prepared in a suitable reaction vessel.
- The solution is cooled to 0°C in an ice bath.
- To this cooled solution, sodium borohydride (4.20 g, 111 mmol) is added portion-wise, maintaining the temperature at 0°C.

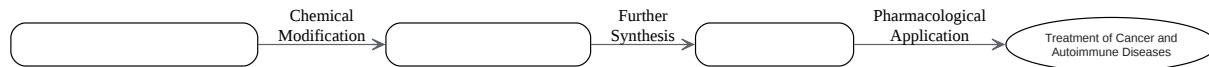
- The reaction mixture is stirred and allowed to warm to room temperature over a period of 3 hours.
- The reaction is quenched by the careful addition of acetone.
- The mixture is stirred for an additional hour.
- The resulting clear liquid is separated for subsequent work-up and purification.

Note: The patent does not provide details on the work-up and purification of the final product. Standard procedures would likely involve solvent removal under reduced pressure, followed by extraction and chromatographic purification.

## Applications in Drug Discovery

**(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** serves as a valuable building block in the synthesis of complex biologically active molecules. The tetrahydropyran motif is a common scaffold in medicinal chemistry, and the introduction of a fluorinated hydroxymethyl group provides a handle for further chemical modifications.

### Logical Relationship Diagram



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Caption: Role in drug development.

Patents indicate its use in the synthesis of compounds targeting the anti-apoptotic Bcl-2 proteins, which are overexpressed in many cancers.<sup>[7]</sup> By incorporating this fluorinated moiety, medicinal chemists can fine-tune the properties of the final drug candidate.

## Spectroscopic and Characterization Data

Detailed spectroscopic data (NMR, IR, Mass Spectrometry) for **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** is not widely available in the public domain. Researchers synthesizing this compound would need to perform full characterization.

For reference, the  $^1\text{H}$  NMR data for the non-fluorinated analog, (Tetrahydro-2H-pyran-4-YL)methanol, in  $\text{DMSO-d}_5$  is reported as:

- $\delta$  4.46 (broad single peak, 1H)
- $\delta$  3.82 (double peak,  $J=8.0$  Hz, 2H)
- $\delta$  3.25-3.22 (multiple peaks, 4H)
- $\delta$  1.62-1.52 (multiple peaks, 3H)
- $\delta$  1.18-1.04 (multiple peaks, 1H)

## Safety and Handling

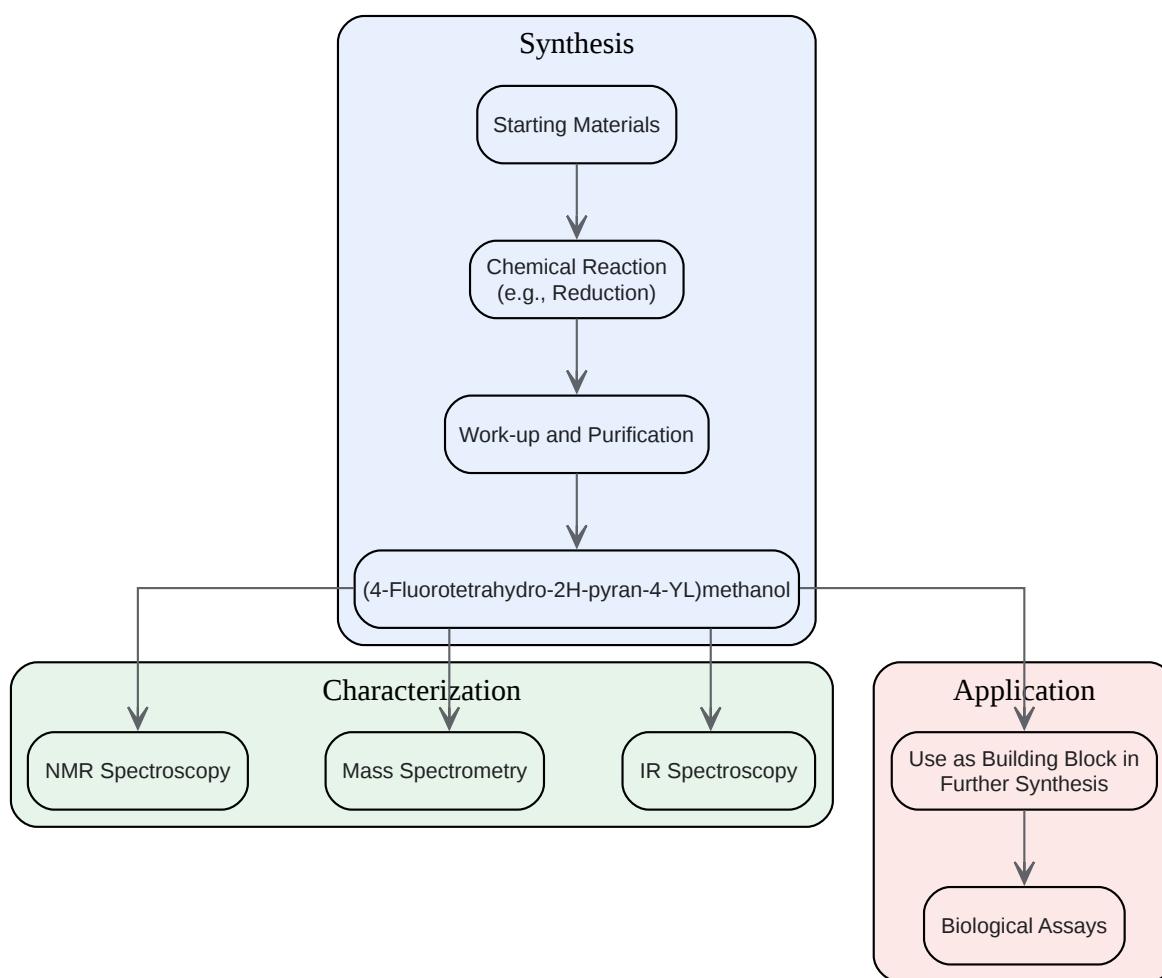
A specific Safety Data Sheet (SDS) for **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** is not readily available. However, based on its structure and the safety information for similar compounds, the following precautions should be taken:

- General Handling: Handle in a well-ventilated area. Avoid contact with skin, eyes, and clothing.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat.
- Fire Safety: The non-fluorinated analog is a combustible liquid. Keep away from heat, sparks, and open flames.
- In case of contact:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
  - Skin: Wash with plenty of soap and water.

Always refer to a comprehensive, up-to-date SDS from the supplier before handling this chemical.

## Experimental Workflow Diagram

The following diagram illustrates a general workflow for the synthesis and application of **(4-Fluorotetrahydro-2H-pyran-4-YL)methanol** in a research setting.



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Caption: General experimental workflow.

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